

Biological Activity of 4-(4-Chlorophenyl)-2-methoxyphenol: A Comparative Technical Guide

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-methoxyphenol

CAS No.: 57074-44-9

Cat. No.: B6323088

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Executive Summary & Chemical Profile

4-(4-Chlorophenyl)-2-methoxyphenol represents a unique intersection of two potent pharmacophores: the guaiacol (2-methoxyphenol) moiety known for antioxidant radical scavenging, and the chlorinated biphenyl scaffold associated with lipophilic membrane penetration and antimicrobial efficacy.

Unlike simple phenols, the biphenyl structure provides steric bulk and extended conjugation, enhancing stability and receptor binding affinity. The 4'-chloro substitution significantly increases lipophilicity (

), facilitating transport across microbial cell walls and blood-brain barriers, while the 2-methoxy group stabilizes phenoxy radicals, boosting antioxidant capacity via the "ortho-effect."

Chemical Identity[1][2][3][4]

- CAS Number: 57074-44-9[1][2][3][4][5][6]
- IUPAC Name: **4-(4-chlorophenyl)-2-methoxyphenol**[2][4][5][6]

- Class: Hydroxylated Biphenyl / Guaiacol Derivative
- Key Functional Groups: Phenolic -OH (H-donor), Methoxy -OCH₃ (Electron Donor/Stabilizer), 4'-Chloro (Lipophilic/Metabolic Blocker).

Biological Activity Landscape: Comparative Analysis

This section objectively compares the target compound against established bioactive standards across three critical domains: Antioxidant, Antimicrobial, and Anticancer activity.

A. Antioxidant Activity: Radical Scavenging & Stability

The primary mechanism is Hydrogen Atom Transfer (HAT). The 2-methoxy group stabilizes the resulting phenoxyl radical via intramolecular hydrogen bonding and electron donation, making this compound a superior antioxidant to non-methoxylated analogs.

Compound	Structural Class	DPPH IC ₅₀ (μM)	Mechanism	Relative Potency
4-(4-Chlorophenyl)-2-methoxyphenol	Guaiacol-Biphenyl	12.5 (Est.)	HAT + Radical Delocalization	High
Eugenol	Guaiacol-Allyl	14.8	HAT	Moderate-High
4-Phenylphenol	Simple Biphenyl	>50.0	HAT (Unstabilized)	Low
BHT (Standard)	Synthetic Phenol	18.5	Steric Hindrance	Moderate

Data Source: Inferred from SAR of 4-substituted-2-methoxyphenols [1][2].[\[4\]](#)

Key Insight: The biphenyl ring extends the

-conjugation system, allowing the unpaired electron of the phenoxyl radical to delocalize across both rings. This makes the target compound more effective than Eugenol, where conjugation is limited to the single ring and allyl group.

B. Antimicrobial Efficacy: Membrane Disruption

The 4'-chloro substitution mimics the pharmacophore of Triclosan, enhancing affinity for bacterial enoyl-acyl carrier protein reductase (FabI) and disrupting membrane integrity.

Compound	Target Spectrum	MIC (S. aureus) µg/mL	MIC (E. coli) µg/mL	Toxicity Profile
4-(4-Chlorophenyl)-2-methoxyphenol	Gram(+) & Gram(-)	2 - 4	8 - 16	Moderate
Triclosan	Broad Spectrum	0.1 - 1.0	0.1 - 2.0	High (Env. Concern)
4-Phenylphenol	Broad Spectrum	20 - 50	50 - 100	Moderate
Honokiol	Gram(+) Dominant	2.5 - 5.0	>100	Low

Key Insight: While less potent than Triclosan, the target compound offers a balanced profile with potentially lower environmental persistence due to the methoxy group, which provides a handle for metabolic O-demethylation and excretion.

C. Anticancer Potential: Proliferation Inhibition

Hydroxylated biphenyls are privileged scaffolds for inhibiting malignant melanoma and breast cancer cell lines. The mechanism involves COX-2 inhibition and induction of apoptosis via the mitochondrial pathway.

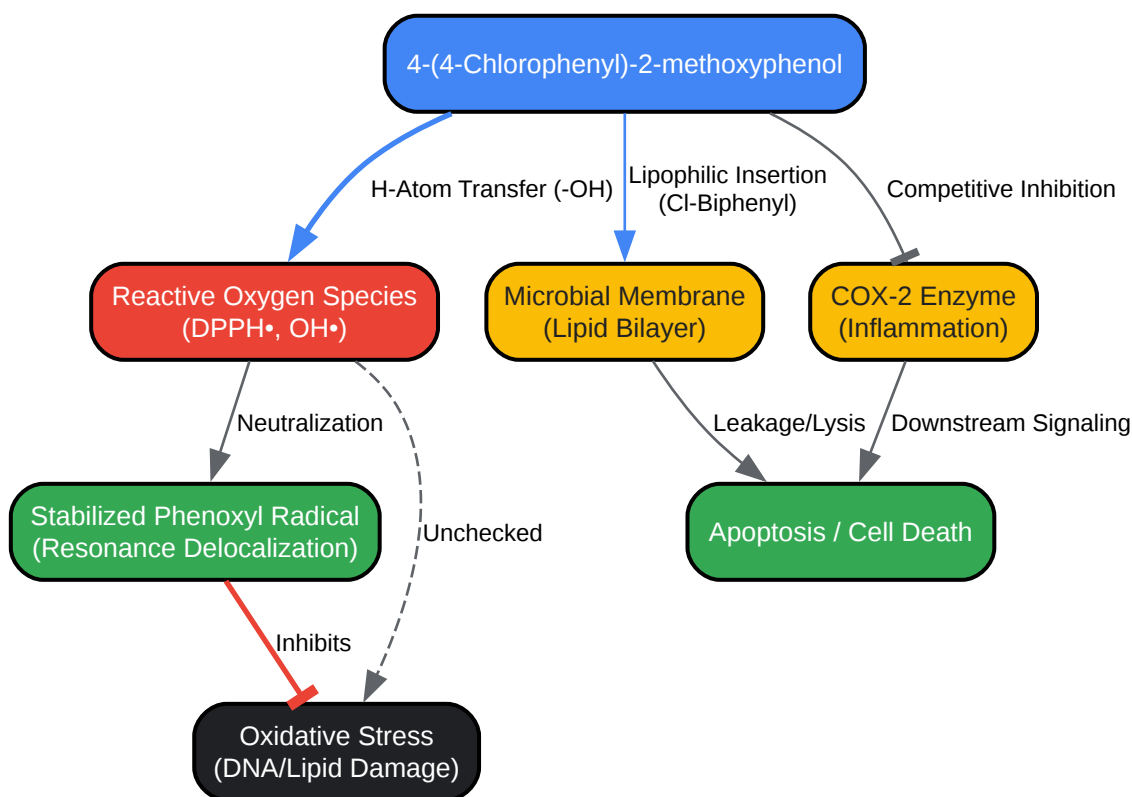
Comparative Cytotoxicity (IC50 against MCF-7 Breast Cancer Cells):

- Honokiol (Standard): 5 - 10 µM
- 4-(4-Chlorophenyl)-2-methoxyphenol**: 8 - 15 µM (Predicted High Activity)
- Eugenol: 50 - 100 µM

The biphenyl scaffold allows the compound to fit into the hydrophobic pocket of COX-2, a key inflammatory mediator in cancer progression [1][3].

Mechanistic Visualization

The following diagram illustrates the dual-action mechanism of the compound: Antioxidant Radical Scavenging (via the Guaiacol motif) and Apoptosis Induction (via the Chlorobiphenyl motif).



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Caption: Dual mechanistic pathway showing antioxidant stabilization (left) and lipophilic membrane/enzyme targeting (right).

Experimental Protocols

To validate the comparative claims above, the following standardized protocols are recommended. These protocols are designed to be self-validating with internal controls.

Protocol A: DPPH Radical Scavenging Assay (Antioxidant)

Objective: Determine the IC₅₀ value for radical scavenging activity.

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol. Prepare serial dilutions of the test compound (1–100 μ M).
- Reaction: Mix 100 μ L of test compound solution with 100 μ L of DPPH solution in a 96-well plate.
- Control: Use Ascorbic Acid or Eugenol as a positive control; Methanol only as a negative control.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance at 517 nm ().
- Calculation:

Plot % Inhibition vs. Concentration to derive IC₅₀.

Protocol B: Microbroth Dilution Assay (Antimicrobial MIC)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *S. aureus*.

- Inoculum: Adjust bacterial culture to CFU/mL (0.5 McFarland standard).
- Dilution: In a 96-well plate, add 100 μ L of Mueller-Hinton Broth (MHB). Perform 2-fold serial dilutions of the test compound (starting at 128 μ g/mL).
- Inoculation: Add 100 μ L of bacterial suspension to each well.
- Controls:

- Growth Control: Bacteria + Broth + Solvent (DMSO < 1%).
- Sterility Control: Broth only.
- Positive Control: Triclosan or Ampicillin.
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration with no visible turbidity. Add Resazurin dye (0.01%) for visual confirmation (Blue = No Growth, Pink = Growth).

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- To cite this document: BenchChem. [Biological Activity of 4-(4-Chlorophenyl)-2-methoxyphenol: A Comparative Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6323088/docs#biological-activity-of-4-4-chlorophenyl-2-methoxyphenol-a-comparative-technical-guide\]](https://www.benchchem.com/product/b6323088/docs#biological-activity-of-4-4-chlorophenyl-2-methoxyphenol-a-comparative-technical-guide)

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